

Essential Safety and Logistics for Handling Gly-Pro-AMC Hydrobromide

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Compound of Interest

Compound Name: Gly-Pro-AMC hydrobromide

CAS No.: 115035-46-6

Cat. No.: B555460

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **Gly-Pro-AMC hydrobromide** (CAS No. 115035-46-6), a fluorescent substrate used for detecting Dipeptidyl peptidase IV (DPP-IV) activity.^{[1][2][3]} Adherence to these guidelines is critical for laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Gly-Pro-AMC hydrobromide is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.^[2]
- Skin corrosion/irritation (Category 2): Causes skin irritation.^[2]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.^[2]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.[\[4\]](#)

PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles with side-shields	Must be worn to protect against dust particles or splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable for preventing skin contact. [5] Gloves should be changed if contaminated. [6]
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing and skin from potential contamination. [4] [5]
Respiratory Protection	Suitable Respirator	Recommended when handling the lyophilized powder to avoid inhalation of dust. [5] Work in a well-ventilated area. [2]

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Gly-Pro-AMC hydrobromide** and ensuring the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the designated work area, such as a chemical fume hood or a well-ventilated benchtop, is clean and uncluttered.
- Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and gloves.[\[5\]](#)
- Weighing: When weighing the lyophilized powder, do so in a designated area, taking care to avoid creating dust.

- **Reconstitution:** If preparing a solution, slowly add the desired solvent to the vial containing the solid compound.^[5] Cap the container securely before mixing to ensure complete dissolution.

Storage Conditions:

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	≥ 4 years	Store in a cool, dry, and dark environment. ^{[4][7]}
Stock Solution	-80°C	6 months	Sealed storage, away from moisture and light. ^[1]
Stock Solution	-20°C	1 month	Sealed storage, away from moisture and light. ^[1]

Note: Avoid repeated freeze-thaw cycles to maintain peptide integrity.^[4]

Disposal Plan

Dispose of **Gly-Pro-AMC hydrobromide** waste in accordance with local, state, and federal environmental regulations.^[8]

Step-by-Step Disposal Procedure:

- **Waste Collection:** Place the peptide, in either solid or solution form, into a clearly labeled waste container designated for chemical waste.^[5] Do not pour down the drain.^[4]
- **Container Sealing:** Securely seal the waste container to prevent any leakage.^[5]
- **Waste Segregation:** Segregate the chemical waste from other laboratory waste streams.

- Disposal: Arrange for pick-up and disposal by a licensed chemical waste management company. Alternatively, dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[8]

Experimental Protocol: Fluorometric Enzyme Assay

Gly-Pro-AMC is a fluorogenic substrate that releases fluorescent 7-amino-4-methylcoumarin (AMC) upon cleavage by DPP-IV.[7] The fluorescence of free AMC can be used to quantify enzyme activity.

Materials:

- **Gly-Pro-AMC hydrobromide**
- DPP-IV enzyme (cell lysate or purified)
- Assay Buffer (e.g., PBS, pH 7.2)
- Free AMC (for standard curve)
- Solvent (e.g., DMF, DMSO, or water)
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Prepare a stock solution of **Gly-Pro-AMC hydrobromide**. Solubilities are provided in the table below.
- Prepare a standard curve for free AMC.
- Add 10 μ l of the enzyme solution to 470 μ l of assay buffer in a microplate well. Mix and incubate at 30°C for 30 minutes.[9]
- Adjust the fluorometer to an excitation wavelength of 350-380 nm and an emission wavelength of 440-460 nm.[1][7][9]

- Add 20 μ l of the Gly-Pro-AMC substrate solution to the enzyme solution.[\[9\]](#)
- Record the increase in fluorescence per minute.[\[9\]](#)

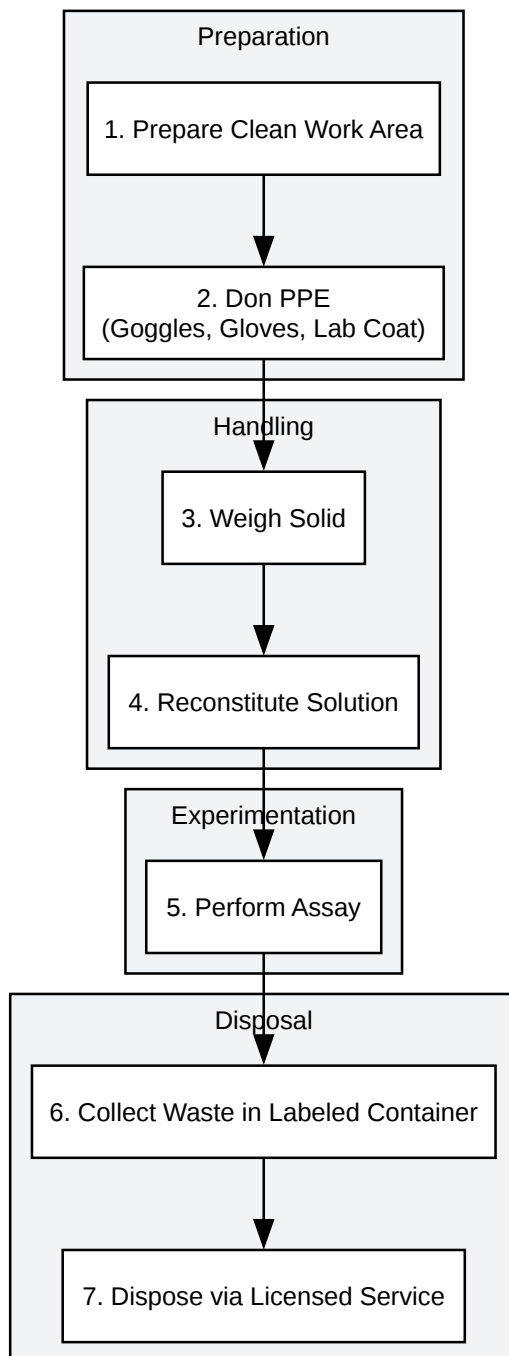
Solubility Data:

Solvent	Concentration
DMF	10 mg/ml
DMSO	1 mg/ml
PBS (pH 7.2)	10 mg/ml

Source: Cayman Chemical[\[7\]](#)

Workflow for Handling Gly-Pro-AMC Hydrobromide

Workflow for Handling Gly-Pro-AMC Hydrobromide



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Caption: A flowchart outlining the key steps for safely handling **Gly-Pro-AMC hydrobromide**.

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